Confirmation of DCG04 Labeling with Specific Antibodies: A Comparative Guide

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Compound of Interest		
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This guide provides a comprehensive comparison of antibodies used to confirm the labeling of active cysteine cathepsins by the activity-based probe **DCG04**. Experimental data from immunoprecipitation and Western blotting are presented to aid researchers, scientists, and drug development professionals in selecting the appropriate reagents and protocols for their studies.

Introduction to **DCG04** and Cysteine Cathepsins

DCG04 is a biotinylated, activity-based probe that covalently binds to the active site of cysteine proteases, primarily cathepsins. This tool is invaluable for profiling the activity of these enzymes in complex biological samples. This guide focuses on the validation of **DCG04** labeling for three prominent cathepsins: Cathepsin B, Cathepsin L, and Cathepsin S, each playing crucial roles in various physiological and pathological processes.

Comparison of Antibodies for Cathepsin Validation

The following tables summarize the performance of various commercially available antibodies used to detect Cathepsin B, L, and S in Western blotting (WB) and immunoprecipitation (IP) experiments, which are common methods for validating **DCG04**-labeled targets.

Cathepsin B Antibodies

Antibody (Vendor)	Application	Species Reactivity	Recommended Dilution	Key Findings & Reference
Rabbit Monoclonal (D1C7Y) (Cell Signaling Technology, #31718)	WB, IHC, IF, Flow Cytometry	H, M, R	WB: 1:1000	Recognizes endogenous levels of total cathepsin B, detecting the heavy chain at 24 and 27 kDa and the pro-form at 44 kDa.[1]
Polyclonal Goat (R&D Systems, AF953)	WB, Simple Western, IHC, IP, ICC	Human	WB: 0.25 µg/mL, IP: 25 µg/mL	Specifically detects Cathepsin B in parental HeLa cells, with no detection in a Cathepsin B knockout cell line.[2]
Rabbit Polyclonal (Antibodies.com, A12726)	WB, IHC	H, M, R	WB: 1:1000	Detects Cathepsin B in various cell lines and mouse thymus tissue extracts.[3]
Rabbit Polyclonal (Proteintech, 12216-1-AP)	WB, IP, IHC, IF, FC	H, M, R	WB: 1:2000	Successfully used for immunoprecipitation in HepG2 cell lysates.[4]

Cathepsin L Antibodies

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Antibody (Vendor)	Application	Species Reactivity	Recommended Dilution	Key Findings & Reference
Mouse Monoclonal (33/2) (Santa Cruz Biotechnology, sc-32320)	WB, IP, IF, IHC(P)	H, M, R	Not specified	Recommended for detection of both pro-cathepsin L and mature cathepsin L.[5]
Rabbit Polyclonal (Proteintech, 10938-1-AP)	WB, IHC, IF	H, M, R	WB: 1:300, IF: 1:100	Validated with sh-RNA knockdown in A549 cells, showing reduced signal.[6]
Rabbit Polyclonal (Proteintech, 27952-1-AP)	WB, IHC, IF	H, M, R	WB: 1:600	Knockdown validation in A549 cells demonstrates specificity.[7]
Rabbit Monoclonal (Sino Biological, 10486-R221)	WB	Human	Not specified	Recombinant monoclonal antibody for Western blotting applications.[8]

Cathepsin S Antibodies

Antibody (Vendor)	Application	Species Reactivity	Recommended Dilution	Key Findings & Reference
Rabbit Polyclonal (Antibodies.com, A11488)	WB, ICC/IF	H, M, R	WB: 1:500	Detects Cathepsin S in various cell line extracts.[9]
Rabbit Monoclonal [EPR5128] (Abcam, ab134157)	WB, IHC-P	Human	WB: 1:1000	Knockout validated in THP-1 cells, showing a specific band at 25 kDa in wild-type lysates.
Rabbit Polyclonal (Cell Signaling Technology, #25084)	WB	H, M, R	Not specified	Recognizes both the pro-protein (37 kDa) and the activated form (25 kDa) of Cathepsin S.[10]
Rabbit Monoclonal [HL2302] (GeneTex, GTX638369)	WB, ICC/IF, IHC-P	H, M, R	WB: 1:1000, IF: 1:250-1:500	Detects Cathepsin S in various cell extracts and shows cytoplasmic vesicle staining in immunofluorescence.[11]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are generalized and may require optimization for specific experimental conditions.

Protocol 1: Labeling of Active Cathepsins with DCG04

This protocol describes the labeling of active cysteine cathepsins in cell lysates using the biotinylated probe **DCG04**.

- Cell Lysate Preparation:

  - Harvest cells and wash with ice-cold PBS.

  - Resuspend the cell pellet in lysis buffer (e.g., 50 mM sodium acetate, pH 5.5, 0.1% Triton X-100, 1 mM DTT).

  - Incubate on ice for 30 minutes with periodic vortexing.

  - Centrifuge at 14,000 x g for 15 minutes at 4°C.

  - Collect the supernatant (cell lysate) and determine the protein concentration.

- **DCG04** Labeling:

  - Dilute the cell lysate to a final concentration of 1-2 mg/mL in lysis buffer.

  - Add **DCG04** to a final concentration of 1-10 μM.

  - Incubate for 1 hour at 37°C.

  - Stop the reaction by adding 4x SDS-PAGE loading buffer and boiling for 5 minutes.

  - The labeled lysate is now ready for analysis by Western blot.

Protocol 2: Immunoprecipitation of DCG04-Labeled Cathepsins

This protocol is for the enrichment of a specific **DCG04**-labeled cathepsin using a target-specific antibody.

- Immune Complex Formation:

- To 500 µg of **DCG04**-labeled cell lysate, add the recommended amount of primary antibody (refer to the tables above).

  - Incubate overnight at 4°C with gentle rotation.

- Capture of Immune Complex:

  - Add 20-30 µL of pre-washed Protein A/G agarose or magnetic beads.

  - Incubate for 2-4 hours at 4°C with gentle rotation.

- Washing:

  - Pellet the beads by centrifugation (for agarose) or using a magnetic rack.

  - Discard the supernatant.

  - Wash the beads 3-5 times with 1 mL of ice-cold lysis buffer (without DTT).

- Elution:

  - Resuspend the beads in 20-40 µL of 1x SDS-PAGE loading buffer.

  - Boil for 5-10 minutes to elute the protein-antibody complexes.

  - Centrifuge to pellet the beads and collect the supernatant for Western blot analysis.
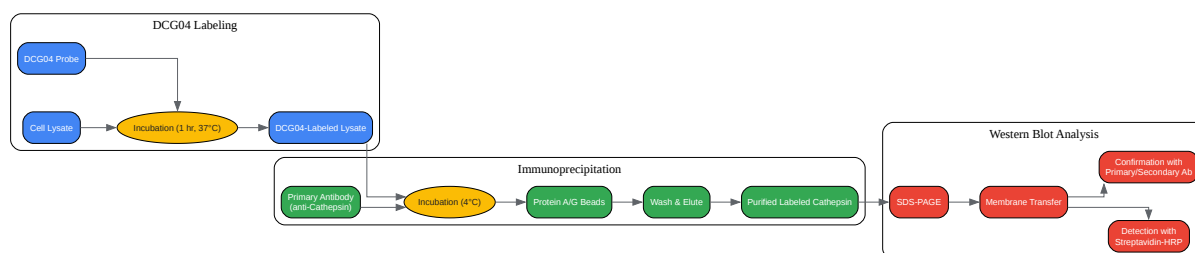
Protocol 3: Western Blotting

This protocol outlines the detection of immunoprecipitated, **DCG04**-labeled cathepsins.

- SDS-PAGE and Transfer:

  - Load the eluted samples onto an SDS-PAGE gel and separate the proteins by electrophoresis.

  - Transfer the separated proteins to a PVDF or nitrocellulose membrane.

- Blocking and Antibody Incubation:

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- Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.

- To detect the biotinylated **DCG04** probe, incubate the membrane with streptavidin-HRP (e.g., 1:5000 dilution in blocking buffer) for 1 hour at room temperature.

- To confirm the identity of the immunoprecipitated protein, incubate a separate membrane with the same primary antibody used for IP (at the recommended Western blot dilution) overnight at 4°C. Follow this with incubation with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.

- Detection:

  - Wash the membrane 3 times with TBST.

  - Add an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using an imaging system.
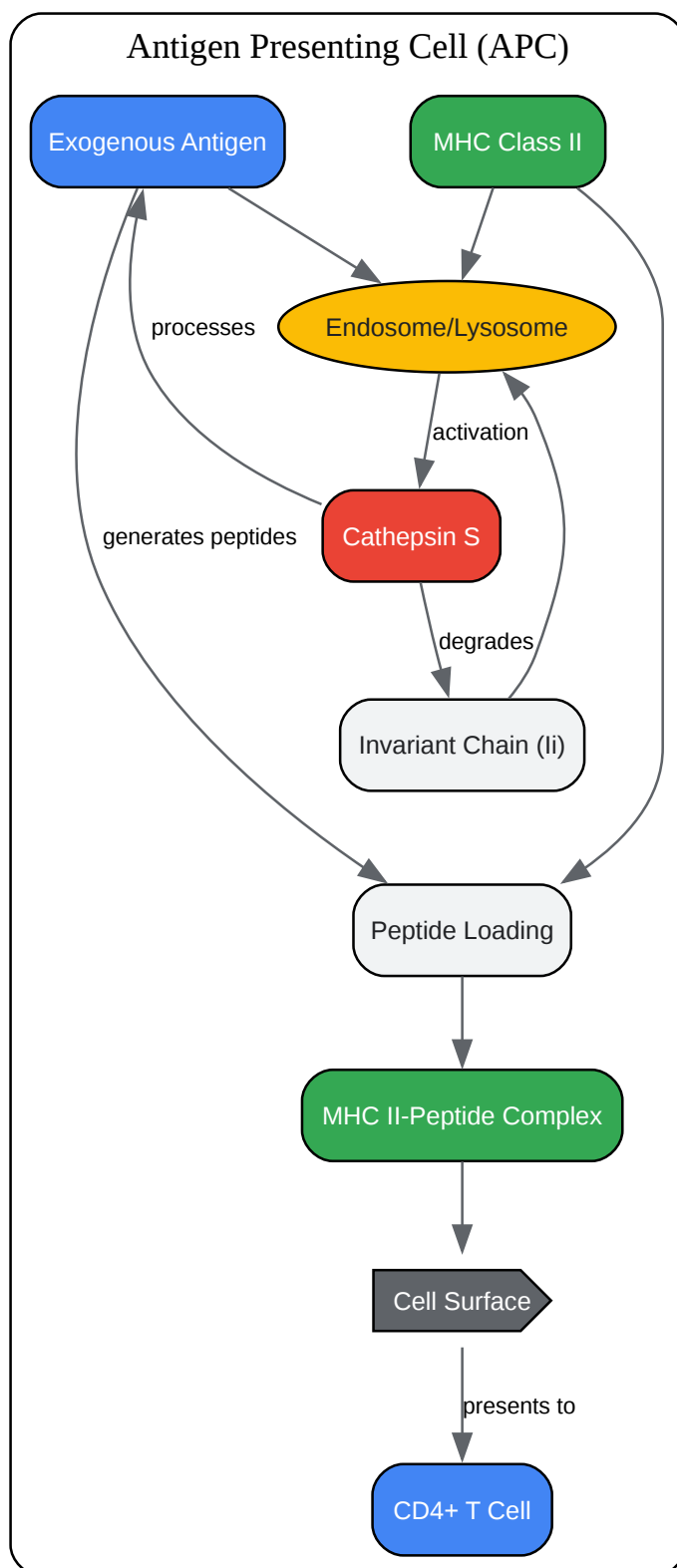
Visualizations: Signaling Pathways and Experimental Workflow

The following diagrams illustrate the experimental workflow and the signaling pathways involving the cathepsins of interest.
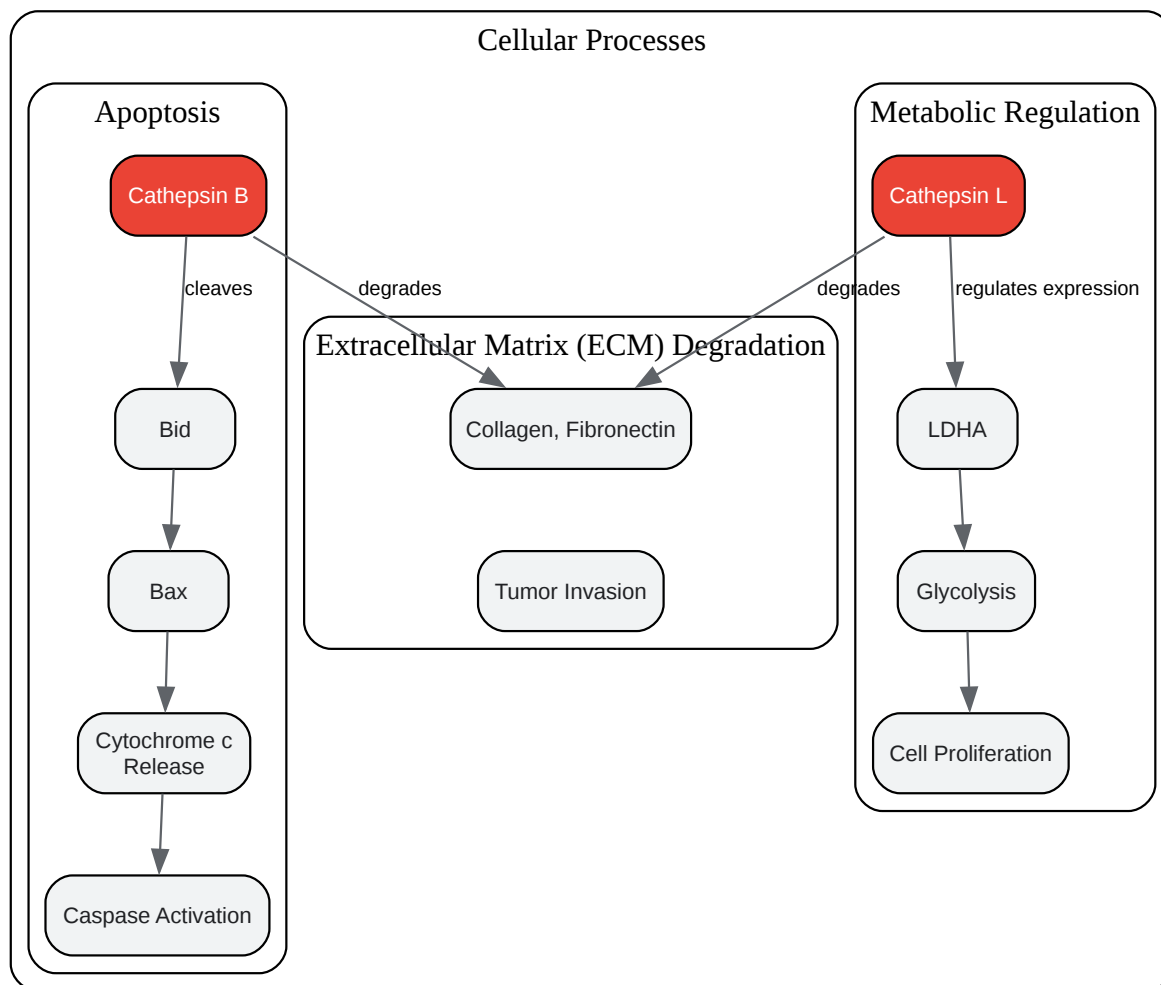
Experimental workflow for **DCG04** labeling and antibody confirmation.

Role of Cathepsin S in MHC Class II antigen presentation.

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Signaling roles of Cathepsin B and Cathepsin L.

References

- 1. Cathepsin B Antibody (D1C7Y) | COVID-19 Research | Cell Signaling Technology [cellsignal.com]

- 2. rndsystems.com [rndsystems.com]

- 3. Anti-Cathepsin B Antibody (A12726) | Antibodies.com [antibodies.com]

- 4. Cathepsin B antibody (12216-1-AP) | Proteintech [ptglab.com]

- 5. scbt.com [scbt.com]

- 6. Cathepsin L antibody (10938-1-AP) | Proteintech [ptglab.com]

- 7. Cathepsin L antibody (27952-1-AP) | Proteintech [ptglab.com]

- 8. sinobiological.com [sinobiological.com]

- 9. Anti-Cathepsin S Antibody (A11488) | Antibodies.com [antibodies.com]

- 10. Cathepsin S Antibody | Cell Signaling Technology [cellsignal.com]

- 11. Anti-Cathepsin S antibody [HL2302] (GTX638369) | GeneTex [genetex.com]

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